

# (6-Chloropyridin-2-yl)methanamine molecular structure and IUPAC name

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## Compound of Interest

Compound Name: (6-Chloropyridin-2-yl)methanamine

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## An In-depth Technical Guide to (6-Chloropyridin-2-yl)methanamine

This technical guide provides a comprehensive overview of **(6-Chloropyridin-2-yl)methanamine**, a pyridine derivative significant in medicinal chemistry and organic synthesis. The document details its molecular structure, nomenclature, physicochemical properties, and synthesis, tailored for researchers, scientists, and drug development professionals.

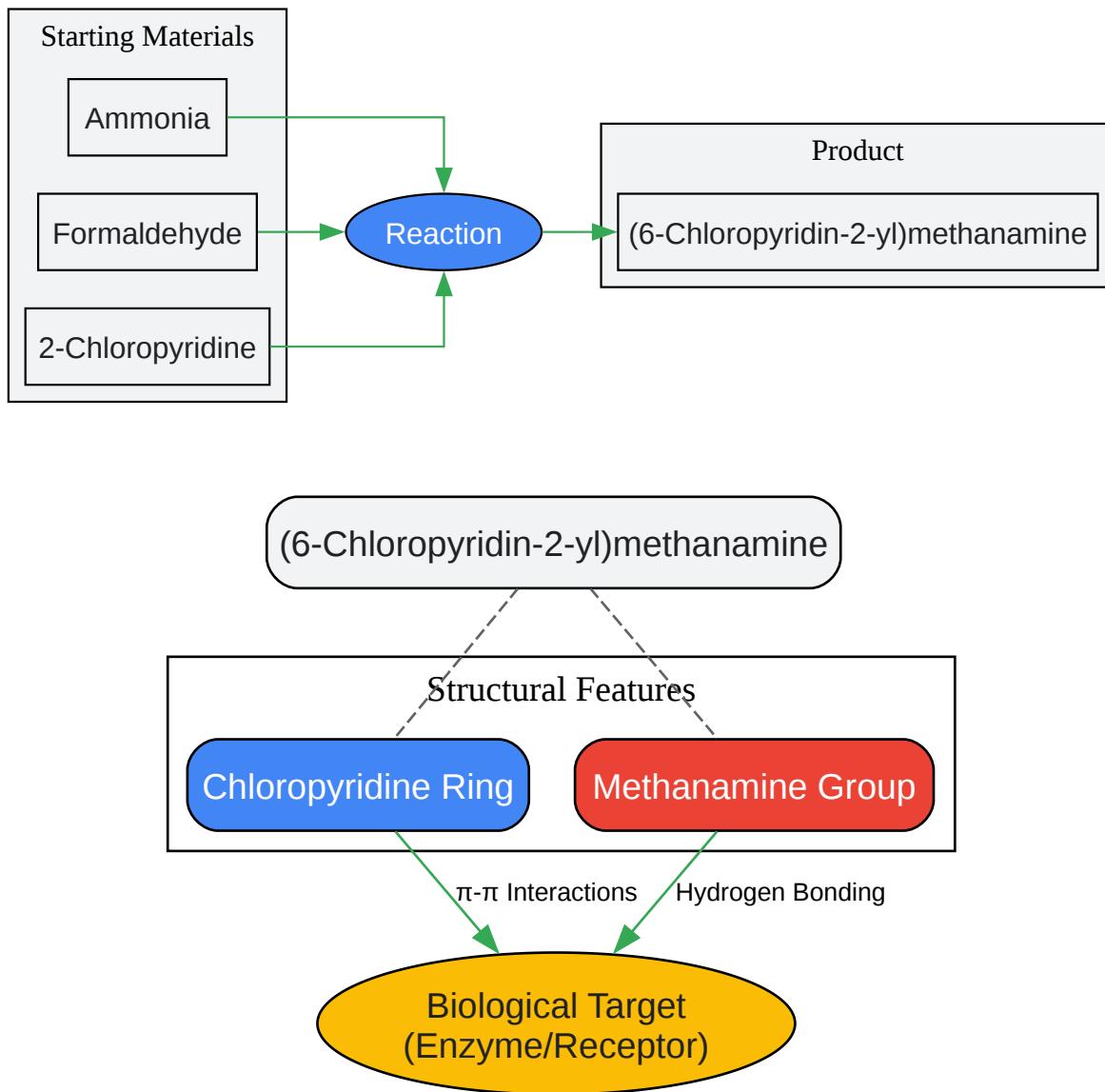
## Molecular Structure and Nomenclature

**(6-Chloropyridin-2-yl)methanamine** is an organic compound featuring a pyridine ring substituted with a chlorine atom at the 6-position and a methanamine group at the 2-position.<sup>[1]</sup> This specific arrangement of functional groups imparts unique chemical and biological properties, making it a valuable building block in the synthesis of more complex molecules.<sup>[1]</sup>

- IUPAC Name: **(6-chloropyridin-2-yl)methanamine**.<sup>[1]</sup> An alternative name is (6-chloro-2-pyridinyl)methanamine.<sup>[2]</sup>
- CAS Number: 188637-75-4.<sup>[1][2]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>7</sub>CIN<sub>2</sub>.<sup>[1][2]</sup>
- SMILES: C1=CC(=NC(=C1)Cl)CN.<sup>[1]</sup>

- InChI: InChI=1S/C6H7CIN2/c7-6-3-1-2-5(4-8)9-6/h1-3H,4,8H2.[1][2]

The structural features of the molecule are depicted in the diagram below, highlighting the key functional groups responsible for its reactivity and biological interactions.



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## References

- 1. Buy (6-Chloropyridin-2-yl)methanamine | 188637-75-4 [smolecule.com]
- 2. (6-Chloropyridin-2-yl)methanamine | C6H7ClN2 | CID 10313191 - PubChem [pubchem.ncbi.nlm.nih.gov]
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